

quality control checks for LC3-mHTT-IN-AN1 powder

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Compound of Interest

Compound Name: LC3-mHTT-IN-AN1

Cat. No.: B2557119

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Technical Support Center: LC3-mHTT-IN-AN1 Powder

This technical support center provides researchers, scientists, and drug development professionals with essential information for the quality control, handling, and troubleshooting of experiments involving **LC3-mHTT-IN-AN1** powder.

Frequently Asked Questions (FAQs)

Q1: What is **LC3-mHTT-IN-AN1** and what is its mechanism of action?

A1: **LC3-mHTT-IN-AN1** is a linker molecule that induces the degradation of mutant huntingtin (mHTT) protein, the protein responsible for Huntington's disease.^{[1][2][3][4][5]} It functions by simultaneously binding to both the mHTT protein and the autophagosome protein LC3B (Microtubule-associated protein 1 light chain 3 β). This linkage targets the mHTT protein to the autophagosome for degradation in a cellular process known as autophagy. Notably, this compound allele-selectively lowers mHTT levels without affecting the wild-type huntingtin protein.

Q2: What are the recommended storage conditions for **LC3-mHTT-IN-AN1** powder and its stock solutions?

A2: Proper storage is crucial to maintain the stability and activity of the compound. For the solid powder, long-term storage at -20°C is recommended, which should ensure stability for at least three to four years. Stock solutions in DMSO can be stored at -80°C for 6 months to a year, or for shorter periods (1 month) at -20°C. To prevent degradation from repeated freeze-thaw cycles, it is advisable to aliquot stock solutions into smaller, single-use volumes.

Q3: What is the purity of commercially available **LC3-mHTT-IN-AN1** powder?

A3: Commercially available **LC3-mHTT-IN-AN1** is typically supplied with a purity of ≥95%. Some suppliers may offer higher purity grades, such as 99.85%. It is important to note that the powder is often a mixture of cis and trans isomers. Always refer to the batch-specific Certificate of Analysis (CoA) for precise purity information.

Quality Control Data

Table 1: Physicochemical Properties of **LC3-mHTT-IN-AN1**

Property	Value	Source
Formal Name	5-bromo-3-[(3-bromo-4,5-dihydroxyphenyl)methylene]-1,3-dihydro-2H-indol-2-one	
CAS Number	486443-73-6	
Molecular Formula	C ₁₅ H ₉ Br ₂ NO ₃	
Formula Weight	411.0 g/mol	
Appearance	A solid	
Purity	≥95% (mixture of cis and trans isomers)	
λ _{max}	260, 372 nm	

Table 2: Solubility of **LC3-mHTT-IN-AN1**

Solvent	Solubility	Source
DMF	30 mg/mL	
DMSO	30 - 120 mg/mL	
DMSO:PBS (pH 7.2) (1:3)	0.25 mg/mL	
Water	Insoluble	
Ethanol	Insoluble	

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Powder appears discolored or clumped	Improper storage, moisture absorption.	Do not use. Contact the supplier for a replacement. Ensure the vial is tightly sealed and stored at the recommended -20°C.
Difficulty dissolving the powder in DMSO	Low-quality or wet DMSO. Insufficient mixing.	Use fresh, anhydrous, high-purity DMSO. Sonication may be used to aid dissolution. Ensure the solution is vortexed thoroughly.
Precipitation observed in stock solution after thawing	Exceeded solubility limit. Freeze-thaw cycles.	Gently warm the solution to 37°C and vortex to redissolve. Aliquot the stock solution to minimize freeze-thaw cycles.
Inconsistent experimental results	Compound degradation. Inaccurate concentration.	Prepare fresh stock solutions from the powder. Verify the concentration of your stock solution using UV-Vis spectrophotometry based on its λ_{max} . Ensure proper storage of aliquots at -80°C.
No reduction in mHTT levels in cell-based assays	Insufficient concentration or incubation time. Cell line not responsive.	Optimize the concentration (e.g., 10-300 nM) and incubation time (e.g., 48 hours). Ensure the cell model expresses mHTT. Use appropriate positive and negative controls.

Experimental Protocols

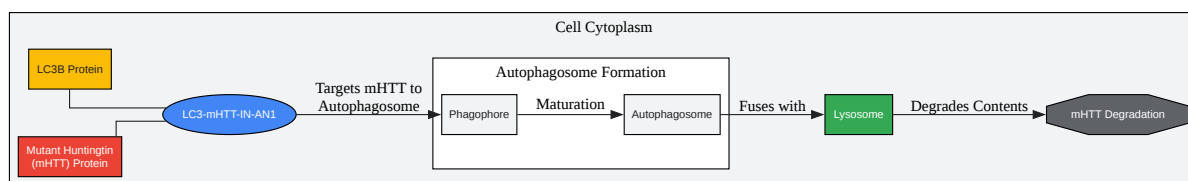
1. Protocol for Preparing a 10 mM Stock Solution in DMSO

- Objective: To prepare a concentrated stock solution of **LC3-mHTT-IN-AN1** for use in cell-based assays.
- Materials:
 - **LC3-mHTT-IN-AN1** powder (Formula Weight: 411.0 g/mol)
 - Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes
- Procedure:
 - Allow the vial of **LC3-mHTT-IN-AN1** powder to equilibrate to room temperature before opening to prevent moisture condensation.
 - Weigh out a precise amount of the powder (e.g., 1 mg) using an analytical balance.
 - Calculate the volume of DMSO required to achieve a 10 mM concentration. For 1 mg of powder:
 - $\text{Volume (L)} = (\text{Mass (g)} / \text{Formula Weight (g/mol)}) / \text{Molarity (mol/L)}$
 - $\text{Volume (}\mu\text{L)} = ((0.001 \text{ g} / 411.0 \text{ g/mol}) / 0.010 \text{ mol/L}) * 1,000,000 = 243.3 \mu\text{L}$
 - Add the calculated volume of DMSO to the vial containing the powder.
 - Vortex thoroughly until the powder is completely dissolved. Gentle warming to 37°C or brief sonication can be used to aid dissolution if necessary.
 - Aliquot the stock solution into smaller, single-use sterile tubes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -80°C.

2. Protocol for Quality Control by UV-Vis Spectrophotometry

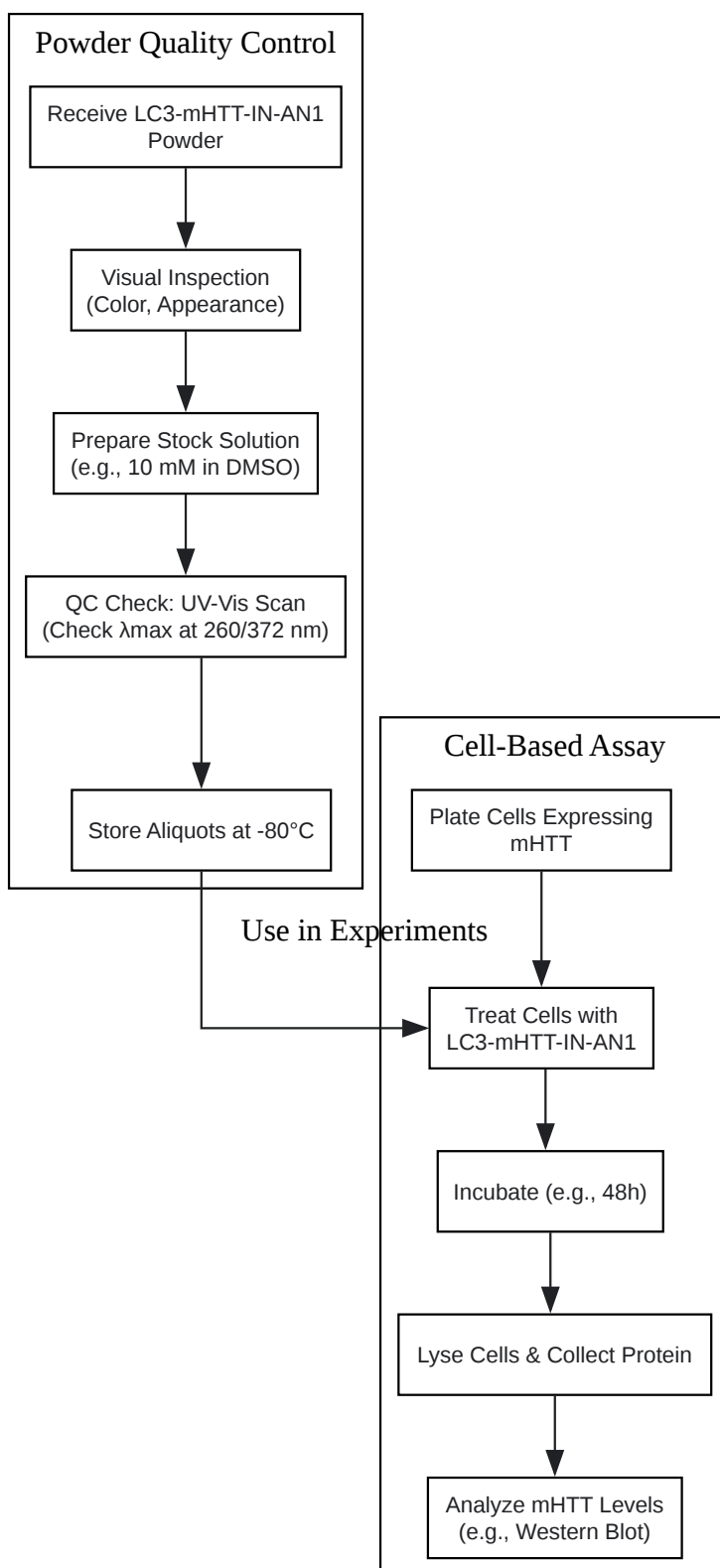
- Objective: To confirm the identity and approximate concentration of a prepared stock solution.
- Materials:
 - **LC3-mHTT-IN-AN1** stock solution in DMSO
 - Appropriate solvent for dilution (e.g., DMSO or PBS)
 - UV-transparent cuvettes
 - UV-Vis spectrophotometer
- Procedure:
 - Prepare a diluted sample of the **LC3-mHTT-IN-AN1** stock solution in a suitable solvent to an expected absorbance range of 0.1 - 1.0 AU.
 - Use the same solvent as a blank to zero the spectrophotometer.
 - Scan the sample across the UV-Vis spectrum (e.g., 200-500 nm).
 - Verify the presence of absorbance maxima at approximately 260 nm and 372 nm, which are characteristic of the compound.
 - The absorbance at a specific wavelength can be used to estimate the concentration if a molar extinction coefficient is known or has been determined.

Visualizations



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Caption: Mechanism of **LC3-mHTT-IN-AN1**-mediated mHTT degradation.



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